

NMR Spectral Data Comparison: Ganosporeric Acid A Identification Guide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Ganosporeric acid A*

CAS No.: 135357-25-4

Cat. No.: B1674622

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Executive Summary

Ganosporeric Acid A (GAA-Spore) is a critical biomarker for *Ganoderma lucidum* spore-based therapeutics.[1] Unlike the abundant fruiting-body component Ganoderic Acid A (GA-A), **Ganosporeric Acid A** exhibits a highly oxidized lanostane skeleton with six ketone functionalities.[1] This guide provides a definitive NMR-based differentiation protocol, addressing the challenge of resolving these structurally related triterpenoids in complex matrices.

Compound Profile & Structural Basis[1][2][3]

Feature	Ganosporeric Acid A	Ganoderic Acid A
CAS Number	135357-25-4	81907-62-2
Molecular Formula	C ₃₀ H ₃₈ O ₈	C ₃₀ H ₄₄ O ₈
Molecular Weight	526.62 g/mol	516.67 g/mol
Key Structural Feature	Hexa-oxo (Ketones at C3, C7, C11, C12, C15, C23)	Tri-oxo, Di-hydroxy (OH at C7, C15; Ketones at C3, C11, C23)
Primary Source	<i>Ganoderma lucidum</i> Spores	<i>Ganoderma lucidum</i> Fruiting Body

Chemical Significance: The substitution of hydroxyl groups (C7, C15) with ketone carbonyls in **Ganosporeric Acid A** fundamentally alters the spin systems, eliminating characteristic methine protons found in Ganoderic Acid A.

Experimental Methodology

To ensure reproducible spectral data, the following isolation and acquisition protocol is recommended.

3.1 Isolation Workflow (Spore Powder)

- Extraction: Macerate broken *G. lucidum* spores in 95% EtOH (reflux, 2h).
- Partition: Suspend residue in water; partition sequentially with Petroleum Ether (discard) and CHCl_3 (collect).
- Fractionation: Subject CHCl_3 fraction to Silica Gel 60 column chromatography.
- Elution: Gradient elute with CHCl_3 :MeOH. **Ganosporeric Acid A** typically elutes in mid-polarity fractions (e.g., 20:1 to 10:1), distinct from the more polar di-hydroxy Ganoderic acids. [\[1\]](#)

3.2 NMR Acquisition Parameters

- Instrument: 600 MHz recommended for resolution of overlapping methyl signals.
- Solvent: Pyridine- d_5 is preferred over CDCl_3 for triterpenoids to minimize signal overlap in the methyl region (0.6–1.5 ppm) and induce clear shifts in carbonyl carbons.
- Temperature: 298 K.
- Reference: TMS (0.00 ppm).

Comparative Spectral Analysis

The following data contrasts the diagnostic signals of **Ganosporeric Acid A** against Ganoderic Acid A.

4.1 ^1H NMR Comparison (Diagnostic Region)

Position	Ganosporeric Acid A (δ ppm)	Ganoderic Acid A (δ ppm)	Differentiation Logic
H-7	Absent (Quaternary C=O)	~4.80 (dd, J=-10 Hz)	Primary Check: Absence of the H-7 methine doublet is the strongest indicator of Ganosporeric Acid A.
H-15	Absent (Quaternary C=O)	~5.00 (d, J=-6 Hz)	Secondary Check: Absence of the H-15 signal confirms oxidation at this site. [1] [2]
H-3	~2.8 - 3.0 (m)	~3.2 (dd)	The H-3 signal typically shifts downfield or changes multiplicity due to conformational changes in Ring A.
Methyls	5 Singlets, 2 Doublets	5 Singlets, 2 Doublets	Methyl shifts are heavily influenced by the C7/C15 carbonyl anisotropy in Ganosporeric Acid A.

4.2 ¹³C NMR Comparison (Carbonyl Region)

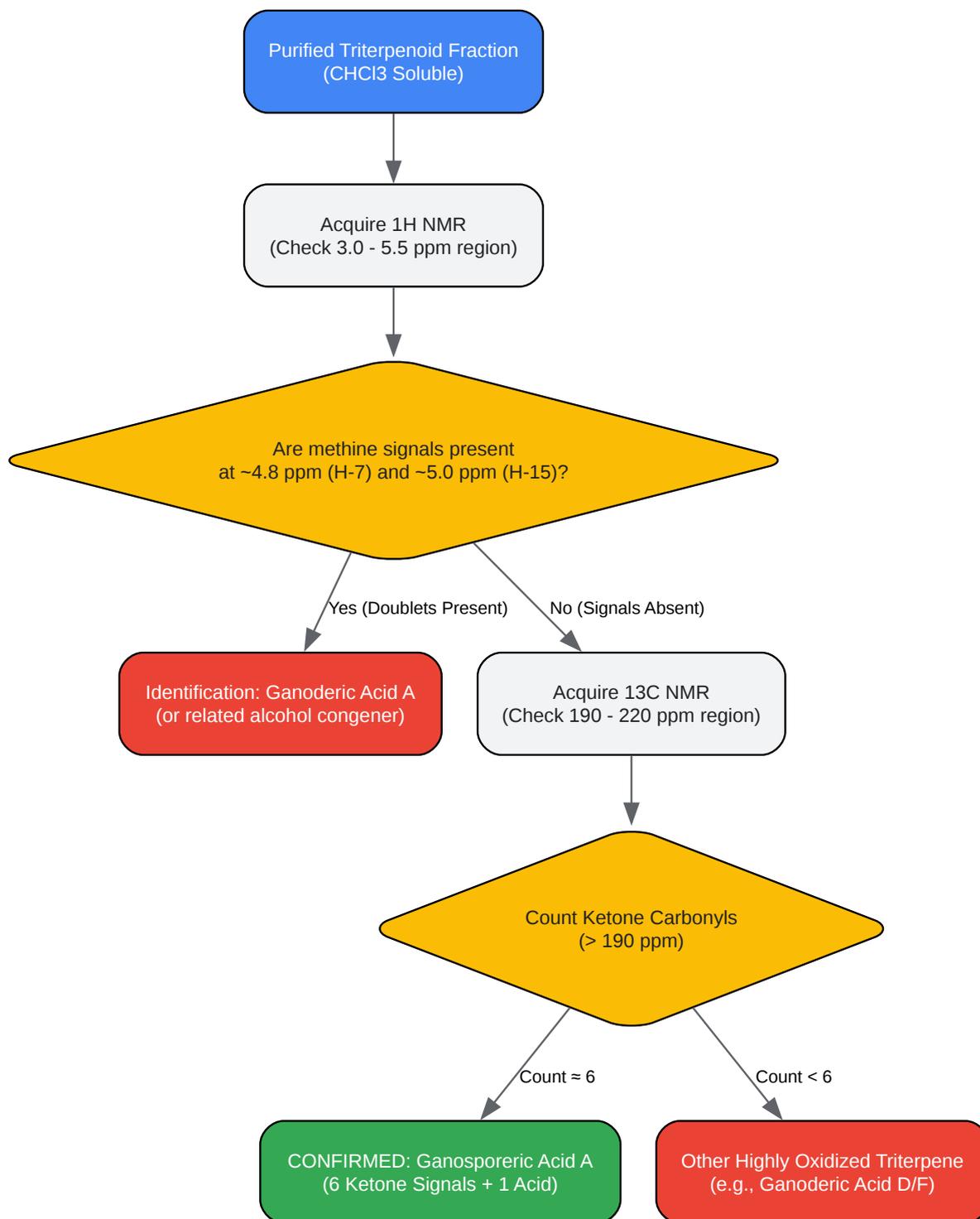
Position	Ganosporeric Acid A (δ ppm)	Ganoderic Acid A (δ ppm)	Structural Insight
C-7	~208 - 212 (Ketone)	~68.0 (CH-OH)	Massive downfield shift (~140 ppm) due to oxidation.
C-15	~208 - 212 (Ketone)	~72.0 (CH-OH)	Diagnostic ketone signal replaces the alcohol methine.
C-12	~200+ (Ketone)	~35-50 (CH ₂)	Ganosporeric Acid A contains a unique 11,12-diketone or 12-oxo motif absent in GA-A.
C-26	~178 (Carboxylic Acid)	~178 (Carboxylic Acid)	Conserved side-chain terminal acid (indistinguishable). [1] [2]

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Note: Exact chemical shift values may vary by ± 0.5 ppm depending on concentration and water content in Pyridine-*d*₅.[\[1\]](#)

Identification Logic & Workflow

The following decision tree illustrates the logical flow for confirming **Ganosporeric Acid A** from a crude spore extract fraction.



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Figure 1: NMR-based decision matrix for distinguishing **Ganosporeric Acid A** from common Ganoderic acids.

References

- Chen, R. Y., & Yu, D. Q. (1991). Studies on the triterpenoids of the spores of *Ganoderma lucidum*. *International Journal of Immunopharmacology*, 13(8), 1109-1115.[1][3] (Original Isolation & Naming).
- Keyzers, R. A., & Northcote, P. T. (2005). ¹³C NMR chemical shifts of *Ganoderma* triterpenoids: a meta-analysis. *Chinese Journal of Magnetic Resonance*, 22(4), 437-456.[1] (Spectral Compilation).
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 471002, Ganoderic acid A. Retrieved from [Link]
- FooDB. (2019). **Ganosporeric acid A** (FDB011014). Retrieved from [Link]
- Xia, Q., et al. (2014). A comprehensive review of the structure elucidation and biological activity of triterpenoids from *Ganoderma* spp.[4][5]*Molecules*, 19(11), 17478-17535.[1] [Link]

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Sources

- 1. Ganoderic Acid A | C₃₀H₄₄O₇ | CID 471002 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Showing Compound Ganosporeric acid A (FDB011014) - FooDB [foodb.ca]
- 3. medicinacomplementar.com.br [medicinacomplementar.com.br]
- 4. A Comprehensive Review of the Structure Elucidation and Biological Activity of Triterpenoids from *Ganoderma* spp - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]

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